

Technical Guide: Safety and Handling of Fmoc-3,4-dichloro-L-phenylalanine

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Compound of Interest

Compound Name: *Fmoc-3,4-dichloro-L-phenylalanine*

Cat. No.: *B557931*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Fmoc-3,4-dichloro-L-phenylalanine**, a key building block in peptide synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of this research chemical.

Chemical and Physical Properties

Fmoc-3,4-dichloro-L-phenylalanine is a white to off-white solid.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	177966-59-5
Molecular Formula	C ₂₄ H ₁₉ Cl ₂ NO ₄ [1][2][3]
Molecular Weight	456.3 g/mol [2][3]
Appearance	White to off-white solid[1]
Melting Point	114 - 138 °C[1]
Purity	≥ 98% (HPLC)[1]
Storage Temperature	0-8 °C[1][4]
Synonyms	Fmoc-L-Phe(3,4-DiCl)-OH, Fmoc-L-Phe(3,4-Cl ₂)-OH, Fmoc-Phe(3,4-DiCl)-OH[1]

Hazard Identification and Safety Precautions

There is some variation in the reported hazard classifications for **Fmoc-3,4-dichloro-L-phenylalanine**. While some safety data sheets (SDS) classify it as not a hazardous substance or mixture, others provide specific GHS warnings.[2] It is prudent to handle this compound with caution, assuming the more stringent hazard classifications are accurate.

Hazard Classification (GHS)	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	Warning	H302: Harmful if swallowed[3]	
Acute Toxicity, Dermal (Category 4)	Warning	H312: Harmful in contact with skin[3]	

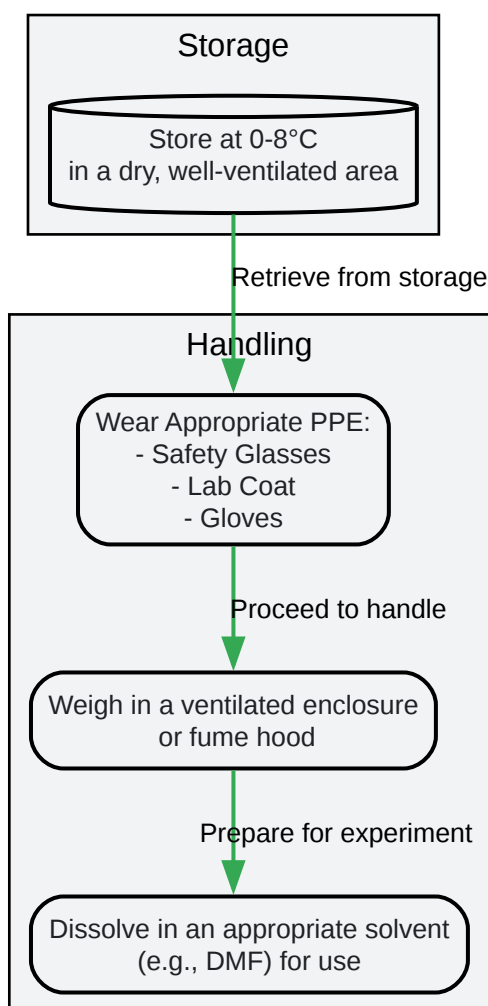
Precautionary Statements:

- P264: Wash skin thoroughly after handling.[3]

- P270: Do not eat, drink or smoke when using this product.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301+P317: IF SWALLOWED: Get medical help.[3]
- P302+P352: IF ON SKIN: Wash with plenty of water.[3]
- P317: Get medical help.[3]
- P321: Specific treatment (see supplemental first aid instruction on this label).[3]
- P330: Rinse mouth.[3]
- P362+P364: Take off contaminated clothing and wash it before reuse.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Safe Handling and Storage Workflow

Proper handling and storage are essential to ensure the stability of the compound and the safety of laboratory personnel.



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General workflow for safe handling and storage.

Personal Protective Equipment (PPE)

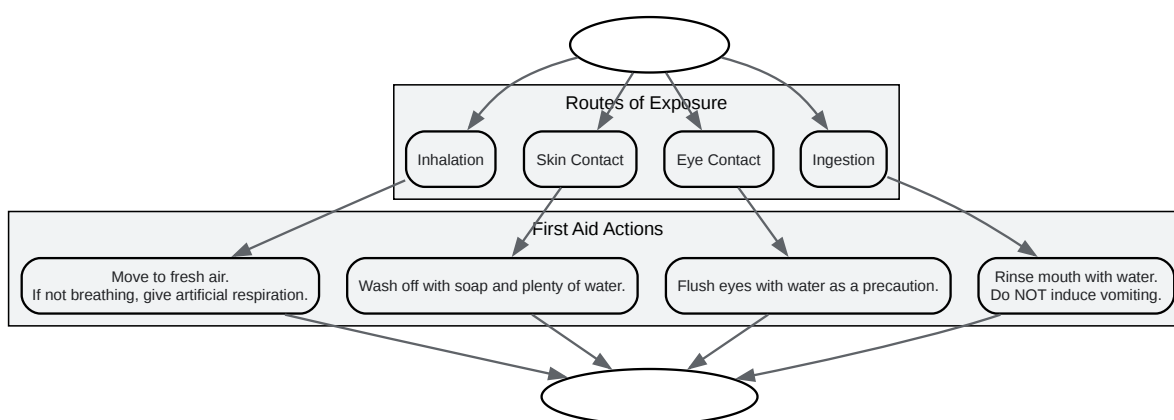
The use of appropriate personal protective equipment is mandatory when handling **Fmoc-3,4-dichloro-L-phenylalanine**.

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.[5][6][7]
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after use.[5][6] A lab coat or other protective clothing should be worn.[5]

- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a dust mask (e.g., N95) is recommended.[6] Ensure adequate ventilation, such as working in a fume hood.[5][7]

Emergency Procedures: First Aid

In the event of exposure, follow these first aid measures immediately.



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First aid procedures for exposure.

Accidental Release and Disposal

Accidental Release Measures:

- Evacuate the Area: Ensure unprotected personnel are moved to a safe location.
- Ensure Adequate Ventilation.
- Wear Appropriate PPE: Refer to Section 4.

- Contain the Spill: Avoid generating dust.
- Clean-up: Use dry clean-up procedures. Sweep or shovel the material into a suitable, labeled container for disposal.[2][5][6]
- Decontaminate the Area: Thoroughly clean the spill area.

Disposal:

Dispose of the material and its container through a licensed disposal company in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[5][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][7]
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[2][5][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][6][7]

Experimental Protocol: Use in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-3,4-dichloro-L-phenylalanine is primarily used as a building block in Fmoc-based solid-phase peptide synthesis (SPPS). Below is a representative protocol for a manual coupling cycle.

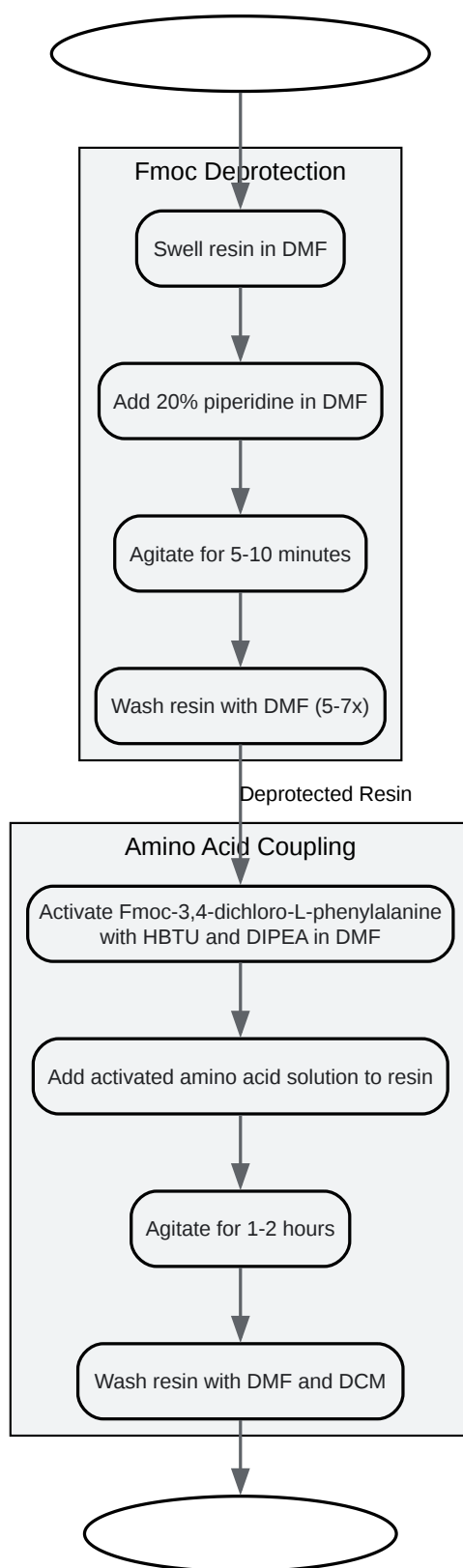
Materials:

- Fmoc-protected peptide-resin
- **Fmoc-3,4-dichloro-L-phenylalanine**
- Deprotection Solution: 20% piperidine in N,N-dimethylformamide (DMF)

- Coupling Reagents:
 - O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU) or a similar coupling agent.
 - N,N-Diisopropylethylamine (DIPEA)
- Solvents: DMF, Dichloromethane (DCM)
- SPPS reaction vessel
- Inert gas (Nitrogen or Argon)

Methodology:

The SPPS cycle consists of two main steps: Fmoc deprotection and amino acid coupling.



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A typical cycle in solid-phase peptide synthesis.

Detailed Steps:

- Resin Swelling: Swell the Fmoc-protected peptide-resin in DMF for 30-60 minutes in the reaction vessel.[\[5\]](#)
- Fmoc Deprotection:
 - Drain the DMF from the swollen resin.
 - Add the 20% piperidine in DMF solution (approximately 10 mL per gram of resin).[\[1\]](#)[\[5\]](#)
 - Agitate the mixture at room temperature for 5-10 minutes.[\[5\]](#)
 - Drain the deprotection solution.
 - Repeat the piperidine treatment to ensure complete Fmoc removal.[\[1\]](#)
 - Wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine and the dibenzofulvene-piperidine adduct.[\[5\]](#)
- Amino Acid Coupling:
 - In a separate vial, dissolve **Fmoc-3,4-dichloro-L-phenylalanine** (typically 2-4 equivalents relative to the resin loading) and HBTU (slightly less than 1 equivalent to the amino acid) in DMF.
 - Add DIPEA (2 equivalents relative to the amino acid) to the solution to activate the amino acid.[\[6\]](#)
 - Add the activated amino acid solution to the deprotected peptide-resin in the reaction vessel.
 - Agitate the mixture for 1-2 hours at room temperature. The reaction progress can be monitored using a colorimetric test such as the Kaiser test.[\[6\]](#)
- Washing:
 - Drain the coupling solution from the resin.

- Wash the resin thoroughly with DMF and then with DCM to remove any unreacted reagents and byproducts.
- Next Cycle: The resulting elongated peptide-resin is now ready for the next deprotection and coupling cycle.

This guide is intended for use by qualified professionals. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling this chemical.

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